

A Technical Guide to Commercially Available Itraconazole-d3 Standards for Researchers

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This in-depth technical guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive overview of commercially available **Itraconazole-d3** standards. This document outlines the commercial sources, provides detailed experimental protocols for its use as an internal standard, and illustrates its metabolic context.

Introduction

Itraconazole-d3 is the deuterated analog of Itraconazole, a broad-spectrum triazole antifungal agent.[1] Its primary application in a research setting is as an internal standard for the quantification of Itraconazole in biological matrices using mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[2][3] The stable isotope label ensures that **Itraconazole-d3** has nearly identical chemical and physical properties to Itraconazole, but with a distinct molecular weight, allowing for accurate and precise quantification by correcting for variations during sample preparation and analysis.[3]

Commercially Available Itraconazole-d3 Standards

A variety of suppliers offer **Itraconazole-d3** for research purposes. The following table summarizes the key quantitative data for these commercially available standards. Researchers should always refer to the supplier's certificate of analysis for the most accurate and up-to-date information.



| Supplier | Catalog Number | CAS Number | Molecular Formula | Purity | Available Formats |
|-----------------------------|-------------------|------------------|----------------------|---------------|----------------------|
| Veeprho | Not specified | 1217512-35- 0 | C35H35D3Cl 2N8O4 | High quality | Not specified |
| MedChemEx press (MCE) | HY-17514S1 | 1217512-35- 0 | C35H35D3Cl 2N8O4 | 99.62% | Solid |
| SynZeal | SZ-I011D01 | 1217512-35- 0 | C35H35D3Cl 2N8O4 | Not specified | Not specified |
| Simson Pharma Limited | Not specified | 1217512-35- 0 | C35H35D3Cl 2N8O4 | High quality | Not specified |
| LGC Standards | TRC-1937503 | 1217512-35- 0 | C35H35D3Cl 2N8O4 | Not specified | 1 mg, 5 mg, 10 mg |
| Artis Standards | Not specified | 1217512-35- 0 | Not specified | Not specified | Not specified |

Experimental Protocols

The use of **Itraconazole-d3** as an internal standard is crucial for accurate bioanalytical methods. Below is a detailed experimental protocol for the quantification of Itraconazole in human plasma using LC-MS/MS, based on established methodologies.[4][5][6][7]

Preparation of Stock and Working Solutions

- Itraconazole and Itraconazole-d3 Stock Solutions (1 mg/mL): Accurately weigh and dissolve
 Itraconazole and Itraconazole-d3 in a suitable solvent such as methanol or a 1:1
 water:methanol mixture.[4][5]
- Working Standard Solutions: Prepare a series of working standard solutions of Itraconazole by serial dilution of the stock solution with a suitable solvent (e.g., 50:50 methanol/water) to create calibration standards.



• Internal Standard Working Solution: Prepare a working solution of **Itraconazole-d3** at an appropriate concentration (e.g., 100 ng/mL) by diluting the stock solution with methanol.[7]

Sample Preparation (Protein Precipitation)

- To 100 μL of human plasma in a microcentrifuge tube, add 50 μL of the Itraconazole-d3 internal standard working solution.
- For calibration standards, add a known amount of the Itraconazole working standard solutions. For quality control (QC) samples and unknown samples, add 50 μL of the appropriate solvent.
- Add 400 μL of acetonitrile containing 0.5% formic acid to precipitate the plasma proteins.[7]
- · Vortex the mixture for 1 minute.
- Centrifuge the samples at 3500 rpm for 5 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance or ultra-high-performance liquid chromatography system.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., Agilent Zorbax SB-C18, 2.1×50mm, 3.5 μm).[7]
- Mobile Phase:
 - Mobile Phase A: 10 mM ammonium formate in water with 0.1% formic acid.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.[7]



- Gradient Elution: A suitable gradient to separate Itraconazole from endogenous plasma components.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for Itraconazole and Itraconazole-d3. A common transition for Itraconazole is m/z 705.3 → 392.4.[6] The transition for Itraconazole-d3 will be shifted by the mass of the deuterium labels.

Data Analysis

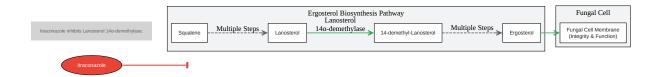
- Construct a calibration curve by plotting the peak area ratio of Itraconazole to Itraconazole
 d3 against the concentration of the calibration standards.
- Determine the concentration of Itraconazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Itraconazole's Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Itraconazole's primary antifungal activity stems from its ability to inhibit the fungal cytochrome P450 enzyme, lanosterol 14α -demethylase.[8][9][10] This enzyme is a critical component of the ergosterol biosynthesis pathway. Ergosterol is an essential component of the fungal cell membrane, analogous to cholesterol in mammalian cells.[10] By inhibiting its synthesis, Itraconazole disrupts the integrity and function of the fungal cell membrane, leading to cell death.[9][10]





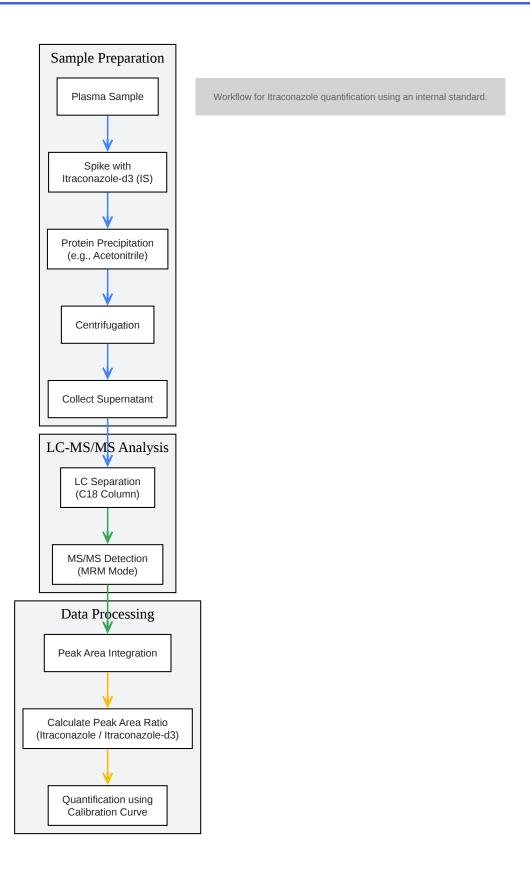
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Itraconazole's inhibition of the ergosterol biosynthesis pathway.

Experimental Workflow for Itraconazole Quantification

The following diagram illustrates the typical workflow for the quantification of Itraconazole in a biological sample using **Itraconazole-d3** as an internal standard.





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LC-MS/MS workflow for Itraconazole quantification.



Conclusion

Itraconazole-d3 is an indispensable tool for the accurate and precise quantification of Itraconazole in research and drug development. This guide provides a foundational understanding of the commercially available standards and a detailed methodology for their application. Researchers should select a supplier based on their specific requirements for purity, concentration, and available documentation, and adapt the provided experimental protocol to their specific laboratory conditions and instrumentation.

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